

# Essential Safety and Operational Guide for Handling 3,4-Dihydroxyphenylglycol (DHPG)

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## Compound of Interest

Compound Name: DHOG

Cat. No.: B041213

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling 3,4-Dihydroxyphenylglycol (DHPG), also known as **DHOG**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

## Compound Identification and Properties

Property	Value
Synonyms	DHOG, DL- $\alpha,\beta,3,4$ -Tetrahydroxyphenethyl alcohol, DL- $\beta,3,4$ -Trihydroxyphenethyl alcohol
Chemical Formula	C <sub>8</sub> H <sub>10</sub> O <sub>4</sub>
Molecular Weight	170.16 g/mol [1]
Form	Powder[1]
Storage Temperature	-20°C[1]

## Hazard Identification and Personal Protective Equipment

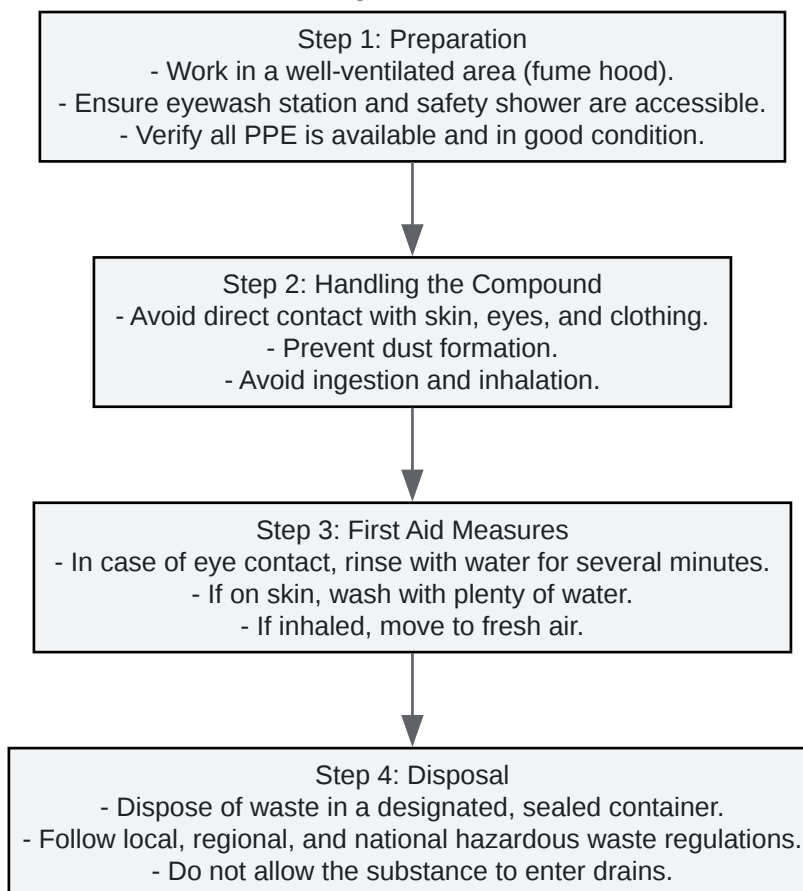
3,4-Dihydroxyphenylglycol is classified as an eye irritant.[1] The following personal protective equipment (PPE) is mandatory when handling this compound to mitigate exposure risks.

Protection Type	Recommended Equipment	Specifications/Notes
Eye Protection	Eyeshields	Safety glasses with side shields or chemical safety goggles are necessary.
Hand Protection	Protective gloves	The specific glove material should be chosen based on the solvent used and the duration of handling.
Respiratory Protection	Dust mask type N95 (US)	Use a NIOSH/MSHA approved respirator when dust or aerosols may be generated. <sup>[1]</sup>
Skin and Body Protection	Laboratory coat	---

## Safe Handling and Operational Workflow

A systematic approach to handling DHPG is critical for laboratory safety. The following workflow outlines the key steps from preparation to disposal.

## Safe Handling Workflow for DHPG



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Safe handling workflow for DHPG.

## Disposal Plan

The disposal of 3,4-Dihydroxyphenylglycol and any contaminated materials must be conducted in accordance with institutional and regulatory guidelines for chemical waste.

### Key Disposal Steps:

- **Segregation:** Collect waste DHPG and any contaminated materials (e.g., gloves, weighing paper) in a designated and properly labeled hazardous waste container.
- **Storage:** Store the waste container in a secure, designated area away from incompatible materials.

- Professional Disposal: Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of DHPG down the drain or in regular trash.[2]

## Precautionary and Hazard Statements

The following statements are based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Category	Code	Statement
Hazard Statement	H319	Causes serious eye irritation. [1]
Precautionary Statement	P264	Wash skin thoroughly after handling.[1]
Precautionary Statement	P280	Wear protective gloves/ eye protection/ face protection.[1]
Precautionary Statement	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Precautionary Statement	P337 + P313	If eye irritation persists: Get medical advice/ attention.[1]

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## References

- 1. DL-3,4-Dihydroxyphenyl glycol 28822-73-3 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]

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